

Technical Guide: 2-Fluoro-5-nitro-N-(propan-2-yl)aniline

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Compound of Interest

Compound Name: 2-fluoro-5-nitro-N-(propan-2-yl)aniline

Cat. No.: B13283739

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Core Identity & Physicochemical Profile

2-Fluoro-5-nitro-N-(propan-2-yl)aniline (also known as N-isopropyl-2-fluoro-5-nitroaniline) is a secondary aniline derivative characterized by an electron-withdrawing nitro group and an ortho-fluorine substituent. It serves as a critical scaffold in the synthesis of heterocyclic kinase inhibitors and apoptosis-inducing agents (e.g., Bcl-2 family inhibitors).

Property	Data
Systematic Name	2-fluoro-5-nitro-N-(propan-2-yl)aniline
Common Synonyms	N-isopropyl-2-fluoro-5-nitroaniline; 2-Fluoro-5-nitro-N-isopropylaniline
Parent CAS	369-36-8 (2-Fluoro-5-nitroaniline)
Molecular Formula	C ₉ H ₁₁ FN ₂ O ₂
Molecular Weight	198.20 g/mol
SMILES	<chem>CC(C)Nc1cc([O-])ccc1F</chem>
Physical State	Yellow to orange solid (Predicted)
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Low solubility in water
pKa (Predicted)	~1.5 (Conjugate acid), weakly basic due to EWG (NO ₂ , F)

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Note on CAS Registry: While the parent compound (2-fluoro-5-nitroaniline) is indexed under CAS 369-36-8, the specific N-isopropyl derivative is often generated in situ or cited as a derivative in patent literature [1][2]. Researchers should reference the parent CAS for safety data sheets (SDS) regarding the core hazard profile.

Synthesis & Reaction Mechanics

The most robust synthetic route involves the reductive amination of commercially available 2-fluoro-5-nitroaniline. Direct nucleophilic aromatic substitution (S_NAr) on difluoronitrobenzenes is less favorable for this specific isomer due to regioselectivity issues (favoring para-substitution).

Primary Workflow: Reductive Amination

This protocol ensures mono-alkylation of the aniline nitrogen, avoiding the over-alkylation common with alkyl halides.

- Imine Formation: Condensation of 2-fluoro-5-nitroaniline with acetone (solvent and reagent) in the presence of an acid catalyst (e.g., acetic acid).
- Reduction: In situ reduction of the intermediate imine using Sodium Triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) or Sodium Cyanoborohydride (NaBH_3CN).

Reagents:

- Substrate: 2-Fluoro-5-nitroaniline (1.0 eq)
- Carbonyl Source: Acetone (Excess/Solvent)[1]
- Reductant: $\text{NaBH}(\text{OAc})_3$ (1.5–2.0 eq)
- Catalyst: Glacial Acetic Acid (Catalytic to 1.0 eq)

Step-by-Step Protocol:

- Dissolution: Dissolve 2-fluoro-5-nitroaniline in dry dichloroethane (DCE) or THF.
- Activation: Add acetone (5–10 eq) and acetic acid. Stir at room temperature for 30–60 minutes to promote imine equilibrium.
- Reduction: Cool to 0°C. Add $\text{NaBH}(\text{OAc})_3$ portion-wise to prevent exotherms.
- Reaction: Allow to warm to room temperature and stir for 12–16 hours under N_2 atmosphere.
- Quench: Quench with saturated aqueous NaHCO_3 .
- Workup: Extract with Ethyl Acetate (3x). Wash organics with brine, dry over MgSO_4 , and concentrate.[2]
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

Visualized Pathway (DOT)



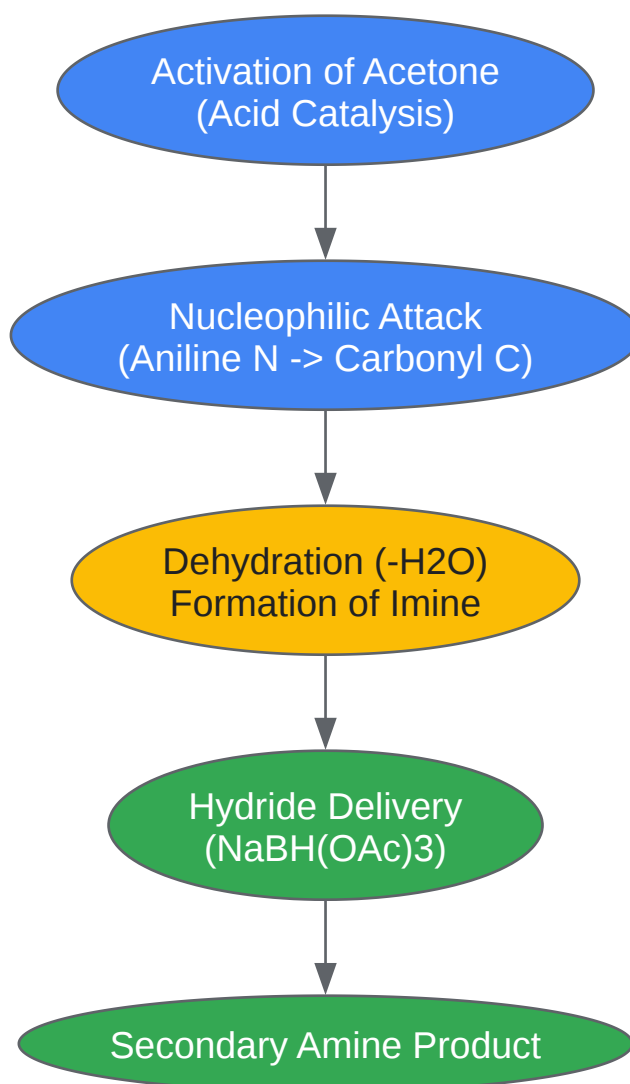
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Caption: One-pot reductive amination workflow for the selective synthesis of the N-isopropyl derivative.

Mechanism of Action: Reductive Amination[1][5][6][7]

The reaction proceeds via a Schiff base (imine) intermediate. The presence of the electron-withdrawing nitro group at the 5-position and fluorine at the 2-position decreases the nucleophilicity of the aniline nitrogen, making the initial imine formation the rate-determining step.

- Protonation: The carbonyl oxygen of acetone is activated by acetic acid.
- Nucleophilic Attack: The aniline nitrogen attacks the carbonyl carbon.
- Dehydration: Loss of water yields the N-isopropylidene-2-fluoro-5-nitrobenzenamine (imine).
- Hydride Transfer: The borohydride reagent selectively reduces the C=N bond to a C-N single bond. NaBH(OAc)₃ is preferred over NaBH₄ because it is less basic and does not reduce the nitro group or the imine before it forms [3].



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Caption: Mechanistic cascade of the reductive amination process.

Applications in Drug Discovery

This scaffold is a high-value "building block" for designing small molecule inhibitors. The N-isopropyl group provides steric bulk and lipophilicity, while the fluoro-nitro core allows for further diversification.

1. Casein Kinase 2 (CSNK2A) Inhibitors Research indicates that N-isopropyl-2-fluoro-5-nitroaniline is a key intermediate in synthesizing pyrazine-based CSNK2A inhibitors. The ortho-fluorine acts as a hydrogen bond acceptor, mimicking the planarity of indole rings found in

other kinase inhibitors, while the isopropyl group fits into hydrophobic pockets (e.g., near F49 in PIM1 or V53 in CSNK2A) [1].

2. Bcl-2 Family Inhibitors Analogs of this compound are used to synthesize BH3 mimetics. The nitro group is typically reduced to an amine (after N-alkylation) to form a diamine core, which is then coupled to sulfonamides or biaryl systems similar to Venetoclax or Navitoclax structures.

3. Radioligand Development The fluorine atom allows for potential ^{18}F -labeling exchange for PET imaging tracers targeting specific oncogenic proteins.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectroscopic signals are diagnostic:

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 1.18 (d, 6H): Isopropyl methyl groups (doublet).
 - δ 3.7–4.0 (m, 1H): Methine proton of the isopropyl group (septet).
 - δ 5.5–6.0 (br s, 1H): NH proton (chemical shift varies with concentration).
 - δ 7.2–7.8 (m, 3H): Aromatic protons. The proton ortho to the nitro group (C6) will appear as a doublet of doublets due to coupling with Fluorine and the meta-proton.
- ^{19}F NMR:
 - Single peak around -110 to -130 ppm (typical for aryl fluorides).
- Mass Spectrometry (ESI):
 - $[\text{M}+\text{H}]^+$: Calculated ~ 199.08 m/z.

Safety & Handling (SDS Summary)

As a nitroaniline derivative, this compound must be handled with strict safety protocols.

- Hazard Class: Acute Toxicity (Oral/Dermal/Inhalation).

- H-Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- PPE: Nitrile gloves, safety goggles, and a fume hood are mandatory.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent oxidation of the amine.

References

- C. A. Obenauer et al., "Identification of 4-(6-((2-methoxyphenyl)amino)pyrazin-2-yl)benzoic acids as CSNK2A inhibitors with antiviral activity," Bioorg. Med. Chem. Lett., vol. 30, no. 12, 2020. [Link](#)
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